

Application Notes: In Vitro Characterization of LAG-3 Cyclic Peptide Inhibitor 12

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LAG-3 cyclic peptide inhibitor 12

Cat. No.: B15609928

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These application notes provide a detailed overview of the in vitro assays for the characterization of **LAG-3 cyclic peptide inhibitor 12**, a potent antagonist of the Lymphocyte-activation gene 3 (LAG-3) immune checkpoint. The following protocols and data are intended to guide researchers in the evaluation of this and similar peptide-based inhibitors.

Introduction to LAG-3 and Cyclic Peptide Inhibitor 12

Lymphocyte-activation gene 3 (LAG-3), also known as CD223, is an immune checkpoint receptor expressed on activated T cells, regulatory T cells (Tregs), NK cells, and B cells.[1][2] Its interaction with ligands, primarily MHC class II molecules and Fibrinogen-like protein 1 (FGL1), transmits inhibitory signals that suppress T cell proliferation, cytokine secretion, and cytotoxic functions, thereby contributing to tumor immune evasion.[1][3] Blocking the LAG-3 pathway is a promising strategy in cancer immunotherapy to restore anti-tumor immune responses.[3]

Cyclic peptide inhibitor 12 is a second-generation synthetic peptide designed to block the interaction between LAG-3 and its ligands. In vitro studies have demonstrated its ability to inhibit this interaction with high affinity.

Quantitative Data Summary

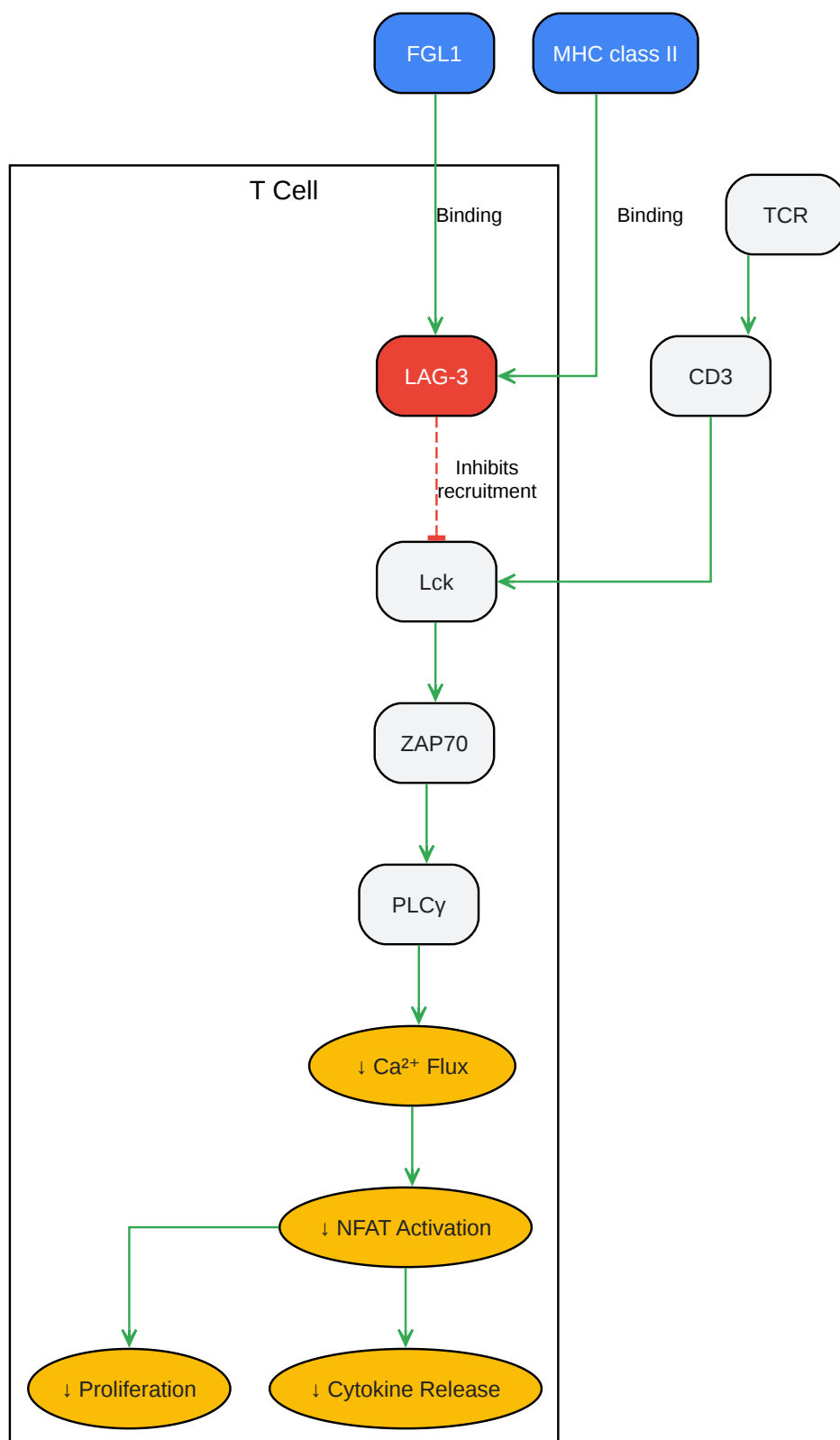
The following table summarizes the key in vitro activity data for **LAG-3 cyclic peptide inhibitor 12**.

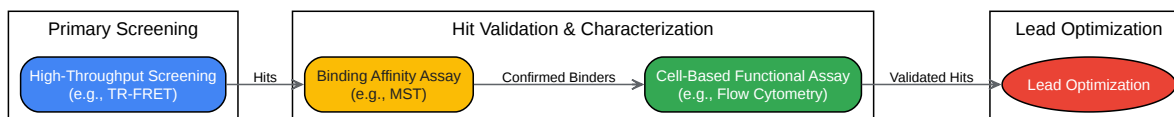
Parameter	Value	Assay Method	Reference
IC50	4.45 ± 1.36 µM	Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET)	[4] [5] [6]
KD (Dissociation Constant)	2.66 ± 2.06 µM	MicroScale Thermophoresis (MST)	[4] [6]
Ki (Inhibition Constant)	2.66 µM	Not Specified (likely derived from KD)	[5]

Signaling Pathway and Experimental Workflow

LAG-3 Signaling Pathway

The following diagram illustrates the inhibitory signaling cascade initiated by LAG-3 engagement.





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